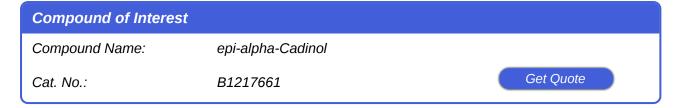


# epi-alpha-Cadinol molecular weight and formula (C15H26O)

Author: BenchChem Technical Support Team. Date: November 2025



# Epi-alpha-Cadinol: A Technical Guide for Researchers

An In-depth Technical Guide on the Sesquiterpenoid epi-alpha-Cadinol (C15H26O)

This technical guide provides a comprehensive overview of the molecular characteristics, biological activities, and mechanisms of action of **epi-alpha-Cadinol**, a sesquiterpenoid alcohol of interest to researchers, scientists, and drug development professionals. This document summarizes key quantitative data, details experimental protocols from cited studies, and visualizes relevant biological pathways and workflows.

### **Molecular Profile**

**Epi-alpha-Cadinol**, a naturally occurring bicyclic sesquiterpenoid, possesses the molecular formula C15H26O.[1][2][3][4] It is also commonly referred to by its synonyms, T-Cadinol and Cedrelanol. As a plant metabolite, it is found in the essential oils of various plants.[1]

### **Physicochemical Properties**

A summary of the key physicochemical properties of **epi-alpha-Cadinol** is presented in Table 1. This data is essential for its handling, formulation, and interpretation of biological activity.



Property	Value	Source
Molecular Formula	C15H26O	[1][2][3][4]
Molecular Weight	222.37 g/mol	[1][2]
Physical State	Solid	[1]
Melting Point	139 - 140 °C	[1]
Boiling Point	302 - 304 °C at 760 mmHg	[1]
CAS Number	5937-11-1	[2]

Table 1: Physicochemical properties of epi-alpha-Cadinol.

# **Biological Activities and Mechanisms of Action**

**Epi-alpha-Cadinol** has demonstrated a range of biological activities, positioning it as a molecule of interest for further investigation in drug discovery and development.

### **Antitrypanosomal Activity**

**Epi-alpha-Cadinol** exhibits potent activity against Trypanosoma cruzi, the parasite responsible for Chagas disease.[1]

#### Quantitative Data:

Parameter	Value	Target
IC50 (Trypomastigotes)	18 μΜ	Trypanosoma cruzi (Y strain)
IC50 (Amastigotes)	15 μΜ	Trypanosoma cruzi (Y strain)

Table 2: In vitro antitrypanosomal activity of epi-alpha-Cadinol.[1]

Mechanism of Action: The primary mechanism of its antitrypanosomal action involves the impairment of the parasite's mitochondria.[1] Studies have shown that **epi-alpha-Cadinol** induces hyperpolarization of the mitochondrial membrane in T. cruzi, suggesting a disruption of the mitochondrial electron transport chain and oxidative phosphorylation.[1] This ultimately



leads to a decrease in reactive oxygen species (ROS) production and parasite death.[1] Notably, the compound does not appear to affect the parasite's plasma membrane permeability or intracellular calcium levels.[1]

Proposed mechanism of antitrypanosomal activity.

# **Anti-inflammatory Activity**

**Epi-alpha-Cadinol** has demonstrated anti-inflammatory properties by inhibiting the production of nitric oxide (NO) in lipopolysaccharide (LPS)-activated RAW 264.7 macrophages.

#### Quantitative Data:

Parameter	Value	Cell Line
IC50 (NO Inhibition)	9.7 - 15.5 μg/mL	RAW 264.7

Table 3: In vitro anti-inflammatory activity of **epi-alpha-Cadinol**.

Mechanism of Action: The precise molecular mechanism is not fully elucidated for **epi-alpha-Cadinol** itself; however, the inhibition of NO production strongly suggests an interference with inflammatory signaling pathways. Key pathways often implicated in the inflammatory response and NO production are the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways. It is hypothesized that **epi-alpha-Cadinol** may exert its anti-inflammatory effects by modulating these pathways, thereby reducing the expression of pro-inflammatory genes.

Hypothesized anti-inflammatory signaling pathways.

## **Other Biological Activities**

- Antioxidant Activity: In silico studies suggest that epi-alpha-Cadinol may act as an antioxidant by interacting with enzymes like xanthine oxidoreductase.
- Thrombolytic Activity: Computational docking indicates a potential interaction with the tissue plasminogen activator receptor, suggesting possible thrombolytic effects.



- Antimicrobial Activity: The proposed mechanism of antimicrobial action involves the disruption of microbial cell membranes and walls, a common feature of terpenoids.
- Insect Repellent Activity: Epi-alpha-Cadinol has been identified as a potential natural insect repellent.[3]

# **Experimental Protocols**

This section details the methodologies for key experiments cited in the literature, providing a foundation for reproducible research.

# Antitrypanosomal Activity and Mechanism of Action Workflow

The following workflow outlines the key experimental steps to assess the antitrypanosomal activity and elucidate the mechanism of action of **epi-alpha-Cadinol**.

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